

# Personal protective equipment for handling (S)-3-Phosphoglyceric acid-13C3sodium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-3-Phosphoglyceric acid-13C3sodium

Cat. No.: B13415046

[Get Quote](#)

## Essential Safety and Handling Guide for (S)-3-Phosphoglyceric acid-13C3sodium

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **(S)-3-Phosphoglyceric acid-13C3sodium**, tailored for researchers, scientists, and drug development professionals. The information is based on the safety data for the structurally analogous compound, D-(-)-3-Phosphoglyceric acid disodium salt.

## Hazard Identification and Personal Protective Equipment (PPE)

**(S)-3-Phosphoglyceric acid-13C3sodium** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) One safety data sheet also indicates that it may cause damage to the eyes and central nervous system upon a single exposure.[\[2\]](#) Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment

PPE Category	Item	Specification
Eye and Face Protection	Safety glasses with side-shields or goggles	Must be worn at all times when handling the compound. A face shield may be necessary for splash-prone procedures.
Skin Protection	Chemical-resistant gloves	Nitrile, neoprene, or other suitable material. Inspect gloves for integrity before each use.
Laboratory coat	Fully buttoned, with long sleeves.	
Respiratory Protection	NIOSH-approved respirator	Required when handling large quantities, if dust is generated, or in poorly ventilated areas.

## Operational and Handling Protocols

### Receiving and Storage:

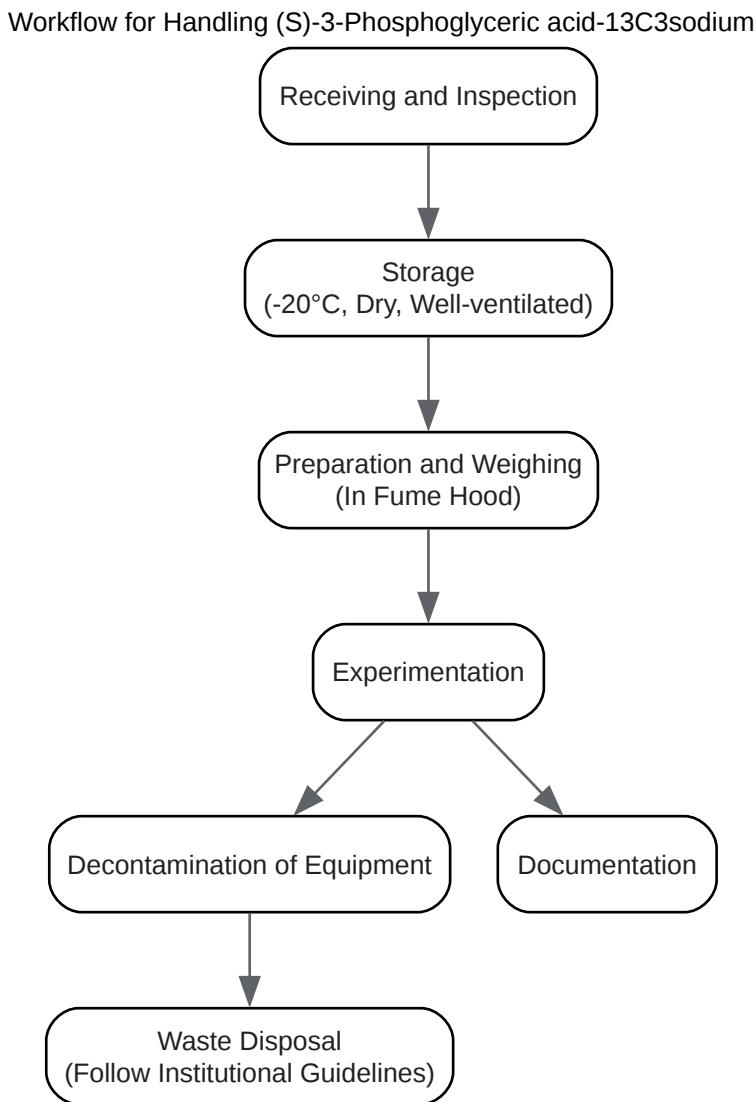
- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- The recommended storage temperature is -20°C.[\[2\]](#)

### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Avoid contact with skin and eyes.[\[4\]](#) In case of accidental contact, immediately flush the affected area with copious amounts of water.[\[2\]\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.

- Wash hands thoroughly after handling the compound.[2]

### Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for Handling **(S)-3-Phosphoglyceric acid-13C3sodium**.

## Disposal Plan

Dispose of **(S)-3-Phosphoglyceric acid-13C3sodium** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[2][4] It is

crucial to consult your institution's environmental health and safety (EHS) office for specific disposal guidelines. Do not dispose of the chemical down the drain or in regular trash.

## Emergency Procedures

### Spill:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for disposal.
- Clean the spill area with a suitable decontaminating agent.

### First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][5]
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[2][5]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[2]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. d-(-)-3-phosphoglyceric acid disodium salt | C3H5Na2O7P | CID 16219906 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. cdn.caymancell.com [cdn.caymancell.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (S)-3-Phosphoglyceric acid-13C3sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13415046#personal-protective-equipment-for-handling-s-3-phosphoglyceric-acid-13c3sodium]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)